

Essential Safety and Operational Guide for 2-Hydroxy-5-nitropyridine

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Compound of Interest

Compound Name: **2-Hydroxy-5-nitropyridine**

Cat. No.: **B147068**

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **2-Hydroxy-5-nitropyridine** (CAS No. 5418-51-9).

This document provides crucial safety protocols and logistical plans to ensure the secure and effective use of **2-Hydroxy-5-nitropyridine** in a laboratory setting. Adherence to these guidelines is paramount for minimizing risks and promoting a safe research environment.

Hazard Identification and Classification

2-Hydroxy-5-nitropyridine is classified as a hazardous substance.^[1] It is an irritant that can cause skin, eye, and respiratory irritation.^{[2][3][4]} Ingestion may be harmful to an individual's health.^[1]

GHS Hazard Statements:

- H315: Causes skin irritation.^[3]
- H319: Causes serious eye irritation.^[3]
- H335: May cause respiratory irritation.^[3]

Signal Word: Warning^{[2][4][5]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Hydroxy-5-nitropyridine** to prevent exposure.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a face shield.[6]	To prevent eye irritation from dust or splashes.[2][4]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[2][4]	To avoid skin irritation upon contact.[2][4]
Respiratory Protection	Use a NIOSH-approved N95 dust mask or a full-face respirator if exposure limits are exceeded or if irritation is experienced.[5][6]	To prevent respiratory tract irritation from inhaling dust.[2][4]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure a well-ventilated work area, such as a chemical fume hood.[2][4]
 - Verify that an eyewash station and safety shower are readily accessible.[2][4]
 - Assemble all necessary PPE and handling equipment before starting.
- Handling:
 - Avoid all personal contact, including inhalation of dust.[1]
 - Wear the prescribed PPE throughout the handling process.[1][2]
 - Avoid generating dust during weighing and transferring the compound.[1]

- Use non-sparking tools to prevent ignition sources.[6]
- Do not eat, drink, or smoke in the handling area.[1][7]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[2][4]
 - Keep the container tightly closed to prevent contamination and exposure to moisture.[2][4]
 - Store away from incompatible materials such as strong oxidizing agents.[2][4]

Emergency First-Aid Protocols

Exposure Route	Immediate Action
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[2][4]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing. Get medical attention if irritation develops.[2][4]
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention. [2][4]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Call a physician or poison control center immediately. [6]

Disposal Plan

All waste containing **2-Hydroxy-5-nitropyridine** must be treated as hazardous waste.

- Containment:
 - Collect waste material in a suitable, labeled, and sealed container.[1]

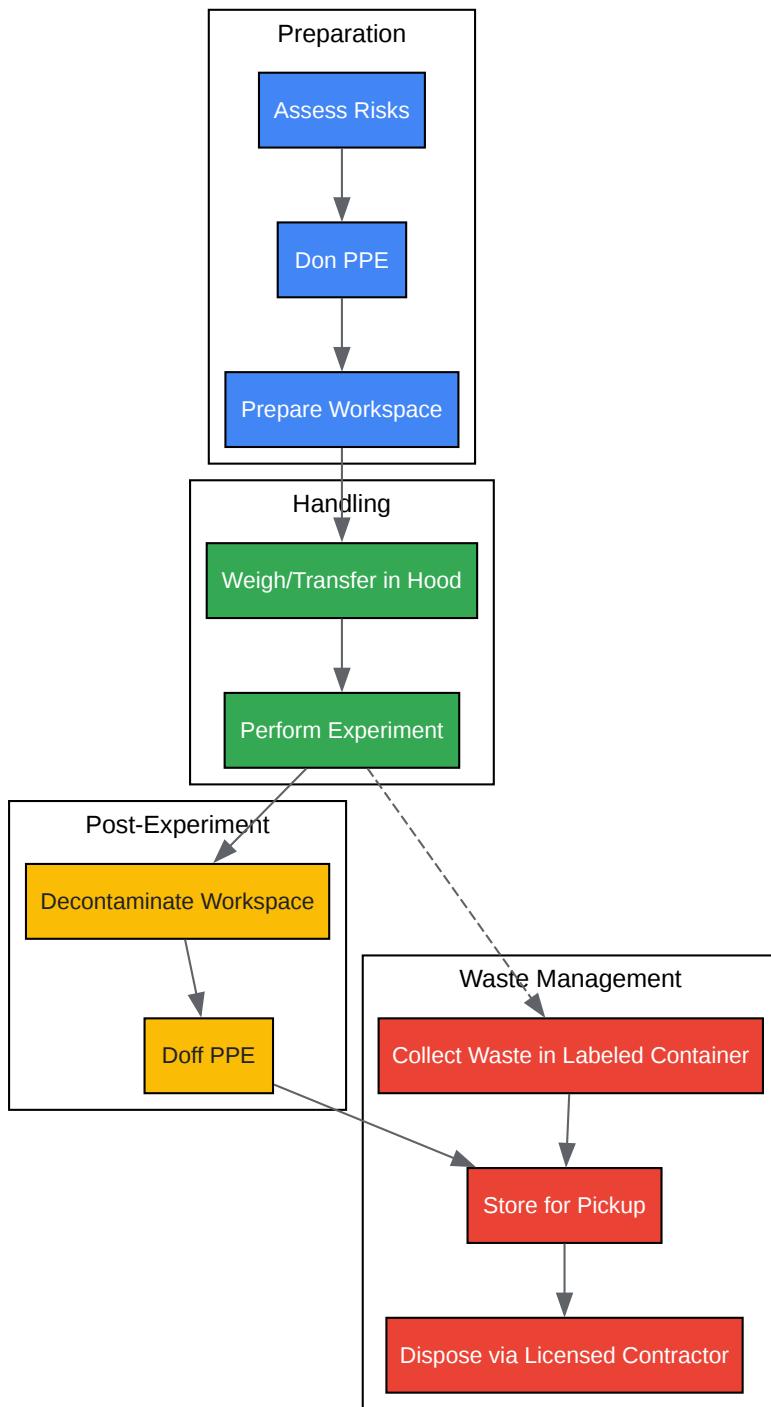
- Disposal:
 - Dispose of the waste through a licensed hazardous waste disposal company.[[2](#)]
 - Do not empty into drains or the environment.[[2](#)]
 - Follow all local, state, and federal regulations for hazardous waste disposal.[[1](#)]

Physicochemical Properties

Property	Value
Appearance	Light yellow to beige crystalline powder[3]
Molecular Formula	C5H4N2O3[3]
Molecular Weight	140.10 g/mol [3]
Melting Point	188-191 °C[3]
Solubility	Soluble in hot water and alkali liquors; insoluble in most common organic solvents.[3]

Experimental Workflow: Handling and Disposal

Workflow for Safe Handling and Disposal of 2-Hydroxy-5-nitropyridine

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Caption: Workflow for the safe handling and disposal of **2-Hydroxy-5-nitropyridine**.

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